

Solubility of Allyl octanoate in different solvents

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Compound of Interest

Compound Name: Allyl octanoate

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An In-depth Technical Guide to the Solubility of **Allyl Octanoate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Allyl octanoate (also known as allyl caprylate) is a fatty acid ester recognized for its potent fruity aroma, reminiscent of pineapple and apricot.^{[1][2]} This colorless to pale yellow oily liquid is a key ingredient in the flavor and fragrance industries and serves as a chemical intermediate in various organic syntheses.^{[1][3]} A thorough understanding of its solubility in different solvents is critical for its application in formulations, reaction chemistry, and product development. This guide provides a comprehensive overview of the solubility of **allyl octanoate**, details experimental protocols for its determination, and presents a logical workflow for solvent selection.

Physicochemical Properties of Allyl Octanoate

A summary of the key physicochemical properties of **allyl octanoate** is presented below.

Property	Value	Reference(s)
Molecular Formula	C ₁₁ H ₂₀ O ₂	[3][4]
Molecular Weight	184.28 g/mol	[5][6]
Appearance	Colorless to pale yellow oily liquid	[2][3][5]
Odor	Fruity, pineapple-like	[1][7][8]
Density	0.872 - 0.884 g/mL at 20-25°C	[2][3][7]
Boiling Point	222 °C at 760 mmHg; 87-88 °C at 5.5-6 mmHg	[2][3]
Flash Point	78.89 °C - 95 °C	[1][5][7]
logP (o/w)	3.8 - 4.28	[7][9]

Solubility of Allyl Octanoate

Allyl octanoate exhibits a wide range of solubility depending on the polarity of the solvent. As a relatively non-polar ester, it is generally soluble in organic solvents and insoluble in water.

Qualitative Solubility

A summary of the qualitative solubility of **allyl octanoate** in various common solvents is provided in the table below.

Solvent	Solubility	Reference(s)
Water	Insoluble	[1][3][6][7][8][10]
Glycerol	Insoluble	[2][3][6][10]
Propylene Glycol	Slightly Soluble	[2][3][6][10]
Ethanol	Soluble	[1][3][6][7][8][10]
Ether	Soluble	[1]
Fixed Oils	Soluble	[3][6][10]
Organic Solvents	Soluble	[5]

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for **allyl octanoate** in different solvents.

Solvent	Temperature (°C)	Solubility	Reference(s)
Water	20	0.017 g/L (17 mg/L)	[9]
Water	25	14.54 mg/L (Estimated)	[7]
Ethanol	25	2981.83 g/L	[10]
Methanol	25	3088.2 g/L	[10]
Isopropanol	25	2274.82 g/L	[10]

Experimental Protocol for Solubility Determination

The determination of the thermodynamic solubility of a compound like **allyl octanoate** is crucial for accurate formulation and process development. The "shake-flask" method is a widely recognized and reliable technique for measuring equilibrium solubility and is considered the gold standard.[3][10] The principles of this method are outlined in OECD Test Guideline 105 for water solubility and can be adapted for organic solvents.[5][9]

Principle of the Shake-Flask Method

This method involves saturating a solvent with a solute by agitation in a flask at a constant temperature. An excess of the solute is added to the solvent, and the mixture is agitated until equilibrium is reached. After equilibration, the undissolved solute is separated, and the concentration of the dissolved solute in the saturated solution is determined by a suitable analytical method.

Materials and Equipment

- Analyte: High-purity **allyl octanoate** (>98%)
- Solvents: High-purity solvents (e.g., HPLC grade)
- Glassware: Erlenmeyer flasks with stoppers or screw caps, volumetric flasks, pipettes
- Temperature Control: Constant temperature water bath or incubator capable of maintaining $\pm 0.5^{\circ}\text{C}$
- Agitation: Orbital shaker or magnetic stirrer
- Separation: Centrifuge or filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical Instrument: Gas chromatograph (GC) with a Flame Ionization Detector (FID), UV-Vis spectrophotometer, or other suitable analytical instrument for quantification.

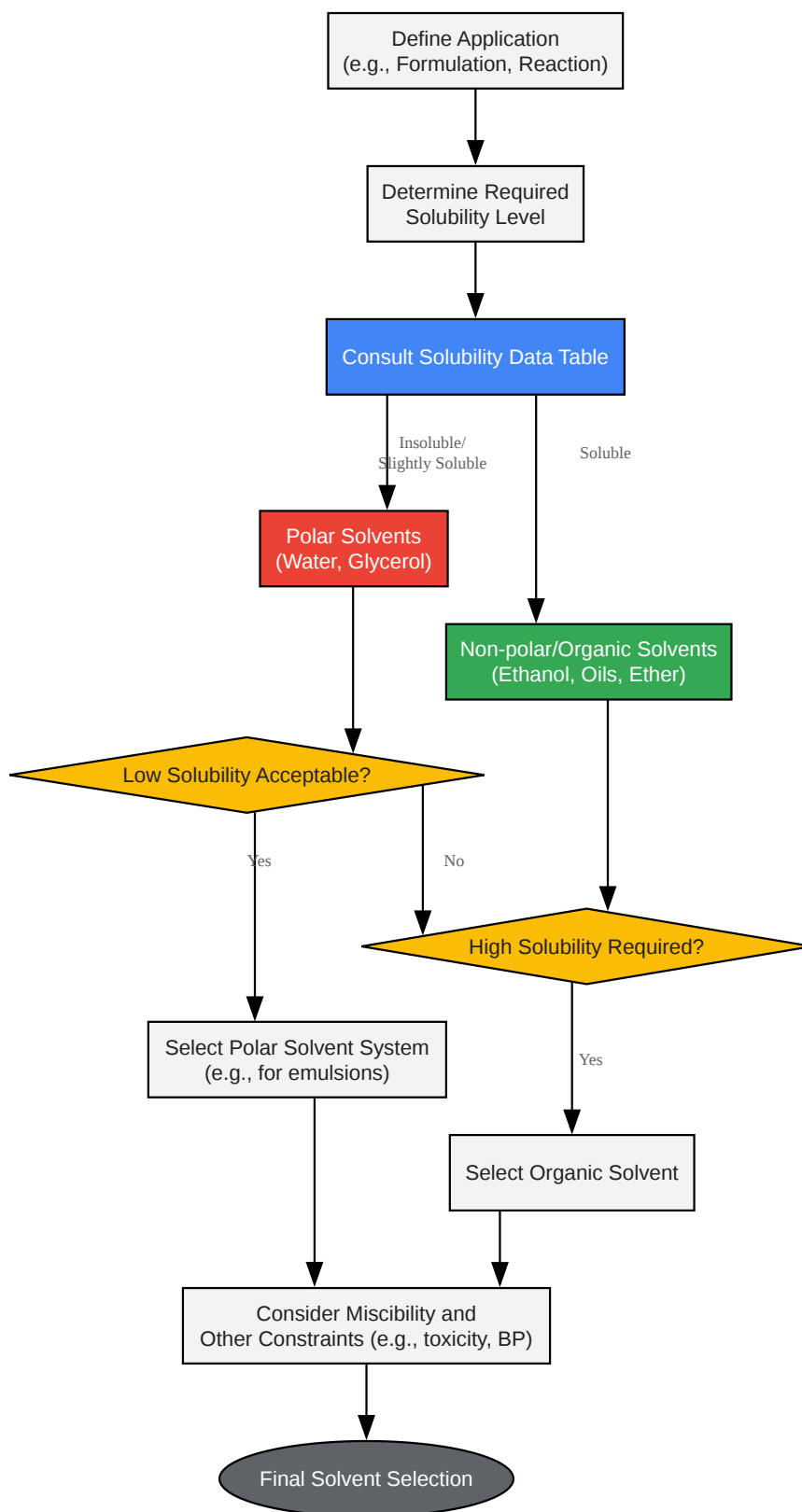
Detailed Methodology

- Preparation of the Test System:
 - Add an excess amount of **allyl octanoate** to a flask containing a known volume of the chosen solvent. The excess is crucial to ensure that a saturated solution is formed.
 - Seal the flask to prevent solvent evaporation.
- Equilibration:

- Place the flask in a constant temperature water bath or incubator set to the desired temperature (e.g., 25°C).
- Agitate the mixture for a sufficient period to reach equilibrium. A preliminary test can determine the time required to reach a plateau in concentration. Typically, 24 to 48 hours is sufficient.
- Phase Separation:
 - Once equilibrium is reached, cease agitation and allow the undissolved **allyl octanoate** to settle.
 - To ensure complete separation of the undissolved solute, the saturated solution should be centrifuged or filtered. Filtration should be performed using a filter material that does not interact with or absorb the solute.
- Quantification:
 - Carefully take an aliquot of the clear, saturated supernatant.
 - Prepare a series of calibration standards of **allyl octanoate** in the same solvent.
 - Analyze the saturated solution and the calibration standards using a suitable analytical method, such as gas chromatography (GC-FID).
 - The concentration of **allyl octanoate** in the saturated solution is determined by comparing its analytical response to the calibration curve. This concentration represents the solubility of **allyl octanoate** in that solvent at the specified temperature.
- Replicates:
 - The experiment should be performed in replicate (at least triplicate) to ensure the reliability and reproducibility of the results.

Visualization of Solvent Selection Workflow

The selection of an appropriate solvent for **allyl octanoate** depends on the intended application. The following diagram illustrates a logical workflow for this process.



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Caption: Logical workflow for selecting a suitable solvent for **allyl octanoate**.

Conclusion

This technical guide provides essential data and methodologies for professionals working with **allyl octanoate**. The presented solubility data, organized for clarity, demonstrates its high solubility in common organic solvents and very low solubility in water. The detailed shake-flask experimental protocol offers a robust method for determining solubility in various media. The logical workflow for solvent selection serves as a practical tool for formulation and process development, ensuring that the chosen solvent meets the specific requirements of the intended application.

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